

# Physical and chemical properties of 3-mercaptoindole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1H-Indole-3-thiol

Cat. No.: B016290

[Get Quote](#)

## An In-depth Technical Guide to 3-Mercaptoindole

For Researchers, Scientists, and Drug Development Professionals

### Introduction

3-Mercaptoindole, also known as 3-indolethiol, is a heterocyclic organic compound that belongs to the indole family. It is characterized by an indole nucleus substituted with a mercapto (-SH) group at the third position. This thiol-substituted indole has garnered interest in the scientific community due to the diverse biological activities exhibited by indole derivatives and the versatile reactivity of the thiol group. This technical guide provides a comprehensive overview of the physical and chemical properties of 3-mercaptoindole, its synthesis and reactivity, and its known biological activities, offering a valuable resource for professionals in research and drug development.

### Physical and Chemical Properties

While comprehensive experimental data for 3-mercaptoindole is not widely available in common databases, some of its fundamental properties have been reported.

Table 1: Physical and Chemical Properties of 3-Mercaptoindole

Property	Value	Source/Comment
CAS Number	480-94-4	Chemical Abstracts Service
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NS	Commercial supplier information
Molecular Weight	149.21 g/mol	
Appearance	Solid	
Melting Point	Not definitively reported	Data unavailable in searched literature
Boiling Point	Not definitively reported	Data unavailable in searched literature
pKa	Not definitively reported	Expected to be acidic due to the thiol group
Solubility	Not definitively reported	Likely soluble in organic solvents

Note: The lack of readily available data for some physical properties highlights the need for further experimental characterization of this compound.

## Spectroscopic Data

Detailed spectroscopic data for 3-mercaptoindole is not readily available in public spectral databases. However, based on the known spectral properties of indole and thiol compounds, the following characteristic signals can be anticipated:

- <sup>1</sup>H NMR: The spectrum would be expected to show signals for the aromatic protons on the indole ring, a broad singlet for the N-H proton, a signal for the S-H proton, and a signal for the proton at the C2 position.
- <sup>13</sup>C NMR: The spectrum would display signals for the eight carbon atoms of the indole ring, with the carbon bearing the thiol group (C3) showing a characteristic chemical shift.

- Infrared (IR) Spectroscopy: Key vibrational bands would be expected for the N-H stretch, aromatic C-H stretches, C=C stretching of the aromatic ring, and a weak S-H stretching band.
- Mass Spectrometry: The mass spectrum should show a molecular ion peak corresponding to the molecular weight of 3-mercaptoindole ( $m/z = 149$ ), along with fragmentation patterns characteristic of the indole ring.

## Synthesis and Reactivity

### Synthesis

3-Mercaptoindole can be synthesized through various methods. One common approach involves the reaction of indole with a sulfur-introducing reagent. A detailed experimental protocol for a modern synthesis of 3-sulfenylindoles, which are derivatives of 3-mercaptoindole, is provided below.

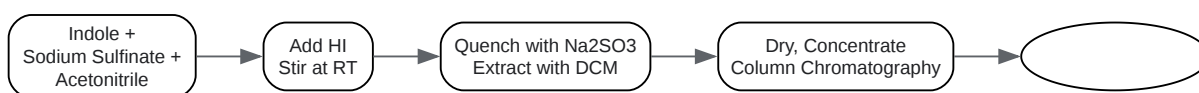
#### Experimental Protocol: Synthesis of 3-Arylthioindoles via HI-Promoted Sulfenylation<sup>[1]</sup>

This method describes a regioselective 3-sulfenylation of indoles with sodium sulfinates in the presence of hydroiodic acid.

- Materials: Substituted indole, sodium sulfinate, acetonitrile, hydroiodic acid (55-57% aqueous solution), saturated aqueous  $\text{Na}_2\text{SO}_3$  solution, dichloromethane (DCM), anhydrous  $\text{Na}_2\text{SO}_4$ .
- Procedure:
  - To a 10 mL tube equipped with a magnetic stirring bar, add the substituted indole (0.3 mmol) and sodium sulfinate (0.36 mmol) in acetonitrile (4 mL).
  - Add hydroiodic acid (4 equivalents, 55-57% aqueous solution) to the mixture.
  - Stir the reaction mixture at room temperature and monitor its progress using Thin Layer Chromatography (TLC).
  - Upon completion of the reaction, add a saturated aqueous solution of  $\text{Na}_2\text{SO}_3$ .

- Extract the aqueous phase with dichloromethane (3 x 10 mL).
- Combine the organic layers, dry over anhydrous  $\text{Na}_2\text{SO}_4$ , and concentrate under reduced pressure.
- Purify the residue by column chromatography on silica gel using a mixture of petroleum ether or n-hexane and ethyl acetate as the eluent to obtain the desired 3-arylthioindole product.

Diagram 1: General Workflow for the Synthesis of 3-Arylthioindoles



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 3-arylthioindoles.

## Chemical Reactivity

The chemical reactivity of 3-mercaptoindole is characterized by the interplay of the electron-rich indole nucleus and the nucleophilic thiol group.

- **Reactions at the Sulfur Atom:** The thiol group is nucleophilic and can readily react with electrophiles. For instance, it can be alkylated to form 3-alkylthioindoles.<sup>[2]</sup> It can also be oxidized to form disulfides.
- **Electrophilic Substitution on the Indole Ring:** The indole ring is susceptible to electrophilic attack. However, the presence of the thiol group can influence the regioselectivity of these reactions.
- **Oxidation and Reduction:** The thiol group can be oxidized to various sulfur-containing functional groups, such as sulfenic acids, sulfinic acids, and sulfonic acids. The indole ring can also undergo oxidation, though this may lead to more complex product mixtures.

## Biological Activity

While the biological profile of 3-mercaptoindole itself is not extensively studied, many indole derivatives exhibit a wide range of pharmacological activities.

One notable example is a derivative of 3-mercaptoindole, 3-(2-imidazolin-2-ylthio)indole, which has been identified as a potent vasoconstrictor.[2] This finding suggests that the 3-mercaptoindole scaffold could be a valuable starting point for the development of new cardiovascular drugs.

Furthermore, a related compound, 3-mercapto-5H-1,2,4-triazino[5,6-b]indole-5-acetic acid, has been shown to possess significant antioxidant activity.[3][4] This compound was found to be an efficient aldose reductase inhibitor and demonstrated the ability to scavenge free radicals and protect erythrocytes from oxidative damage.[3][4] This suggests that 3-mercaptoindole and its derivatives may have potential as antioxidants.

The cytotoxicity of various indole derivatives has been investigated, with effects varying depending on the specific compound and cell line.[5][6] Further studies are needed to determine the specific cytotoxic profile of 3-mercaptoindole.

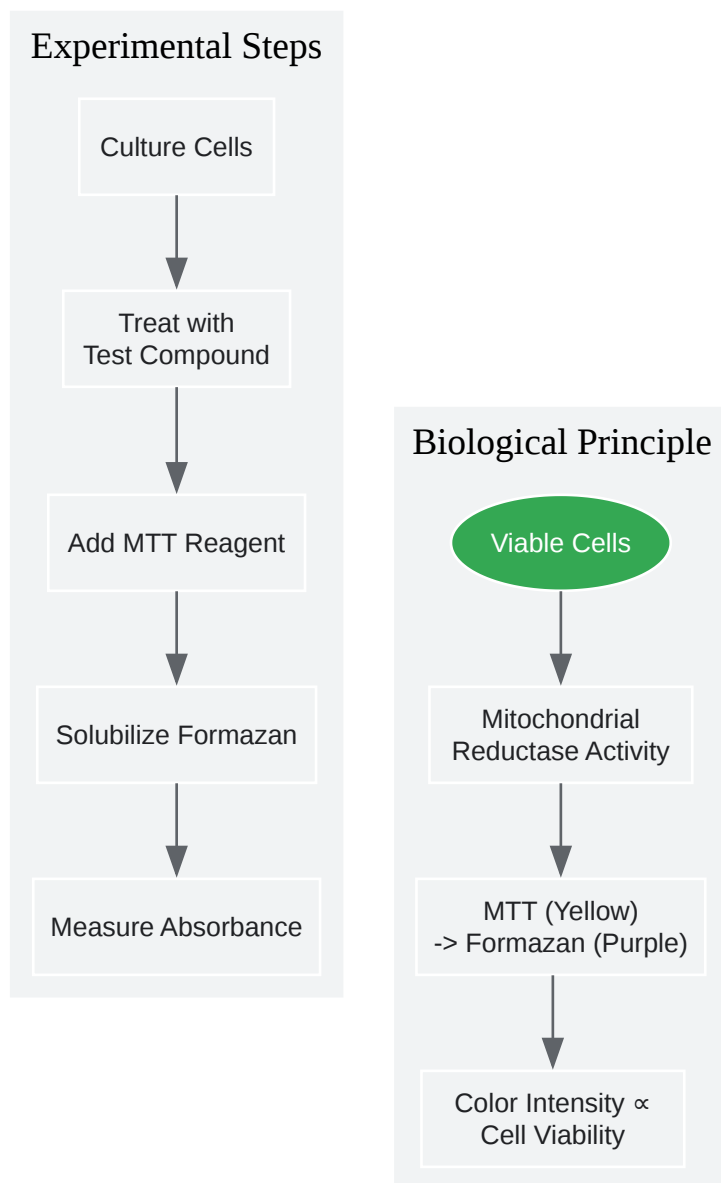
#### Experimental Protocol: In Vitro Cytotoxicity Assay (MTT Assay)[6]

This protocol provides a general method for assessing the cytotoxicity of compounds on cultured cells.

- Materials: 96-well plates, cultured cells, test compound (e.g., 3-mercaptoindole derivative), MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution, DMSO-ethanol solution.
- Procedure:
  - Seed cells onto 96-well plates and allow them to reach 60-70% confluency.
  - Treat the cells with various concentrations of the test compound for 24 hours.
  - At the 20-hour mark, add MTT solution to the cells and incubate for 4 hours.
  - Remove the MTT-containing media and dissolve the formazan crystals that have formed in a 1:1 DMSO-ethanol solution.

- Measure the absorbance at a specific wavelength to determine cell viability.

Diagram 2: Logic of an In Vitro Cytotoxicity Assay



[Click to download full resolution via product page](#)

Caption: Workflow and principle of the MTT cytotoxicity assay.

## Conclusion

3-Mercaptoindole is a molecule with significant potential for further investigation, particularly in the fields of medicinal chemistry and materials science. While there are gaps in the publicly available data regarding its specific physical properties and comprehensive biological profile, the known reactivity of its functional groups and the pharmacological activities of related compounds suggest that it is a promising scaffold for the development of novel therapeutic agents. This technical guide serves as a foundational resource to encourage and support further research into this intriguing molecule.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- 2. Derivatives of 3-mercaptoindole - synthesis of a potent vasoconstrictor, 3-(2-imidazolin-2-ylthio)indole (Tinazoline) - Publications of the IAS Fellows [repository.ias.ac.in]
- 3. Antioxidant action of 3-mercapto-5H-1,2,4-triazino[5,6-b]indole-5-acetic acid, an efficient aldose reductase inhibitor, in a 1,1'-diphenyl-2-picrylhydrazyl assay and in the cellular system of isolated erythrocytes exposed to tert-butyl hydroperoxide - PMC [pmc.ncbi.nlm.nih.gov]
- 4. [researchgate.net](https://researchgate.net) [researchgate.net]
- 5. Exploring the biological impact of bacteria-derived indole compounds on human cell health: Cytotoxicity and cell proliferation across six cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Exploring the biological impact of bacteria-derived indole compounds on human cell health: Cytotoxicity and cell proliferation across six cell lines - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of 3-mercaptoindole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016290#physical-and-chemical-properties-of-3-mercaptoindole]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)